

Omeprazole-N-Oxide: An In-Depth Technical Guide on a Key Metabolite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Omeprazole-N-oxide

Cat. No.: B194791

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Introduction

Omeprazole, a widely prescribed proton pump inhibitor, undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. While the major metabolic pathways leading to the formation of 5-hydroxyomeprazole and omeprazole sulfone are well-documented, another metabolite, **omeprazole-N-oxide**, has garnered attention for its potential role in drug-drug interactions and as a significant product of omeprazole biotransformation. This technical guide provides a comprehensive overview of **omeprazole-N-oxide**, focusing on its formation, physicochemical properties, and its impact on drug metabolism.

Omeprazole-N-oxide is formed through the N-oxidation of the pyridine ring of the omeprazole molecule.^[1] This metabolite has been identified in in vivo studies and is also considered a potential impurity in commercial omeprazole preparations.^[2] Understanding the characteristics and metabolic fate of **omeprazole-N-oxide** is crucial for a complete comprehension of omeprazole's pharmacokinetic profile and its potential for drug-drug interactions.

Physicochemical Properties of Omeprazole-N-Oxide

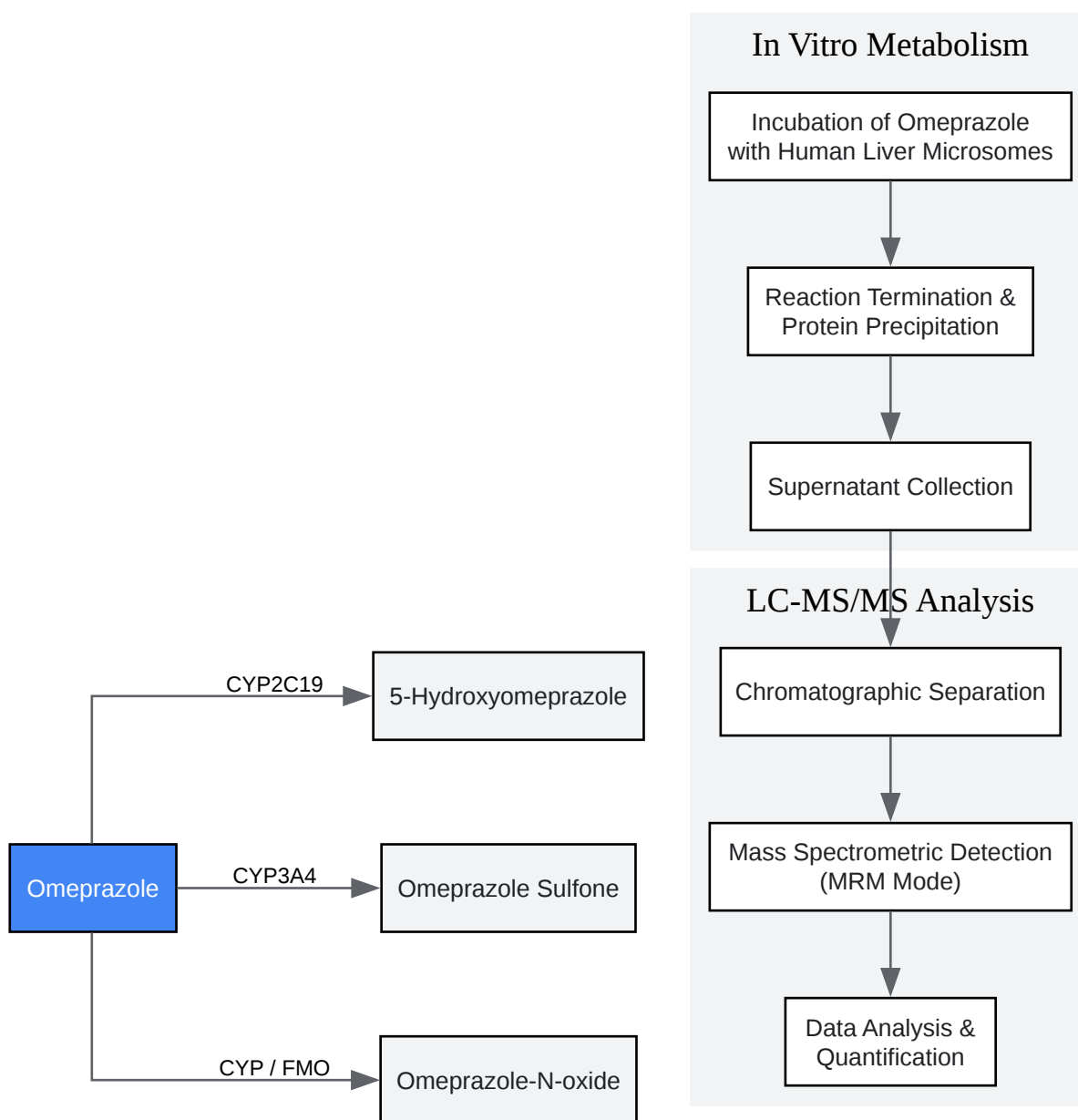
A clear understanding of the physical and chemical characteristics of **omeprazole-N-oxide** is fundamental for its analysis and characterization in metabolic studies.

| Property | Value | Reference |
|--------------------------|---|-----------|
| Molecular Formula | C ₁₇ H ₁₉ N ₃ O ₄ S | [1] |
| Molecular Weight | 361.4 g/mol | [1] |
| CAS Number | 176219-04-8 | [1] |
| Appearance | Solid | [1] |
| UV/Vis. λ _{max} | 272, 303 nm | [1] |
| Solubility | Soluble in DMSO (approx. 1 mg/ml) | [1] |

Metabolic Pathways of Omeprazole

Omeprazole is primarily metabolized in the liver by CYP2C19 and CYP3A4.[3] The major metabolites are 5-hydroxyomeprazole and omeprazole sulfone.[4] The formation of **omeprazole-N-oxide** represents an alternative metabolic route. While the specific quantitative contribution of different enzyme systems to N-oxide formation is an area of ongoing research, both CYP enzymes and Flavin-containing monooxygenases (FMOs) are implicated in N-oxidation reactions of various xenobiotics.

Below is a diagram illustrating the primary metabolic pathways of omeprazole.



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- To cite this document: BenchChem. [Omeprazole-N-Oxide: An In-Depth Technical Guide on a Key Metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194791#omeprazole-n-oxide-as-a-metabolite-of-omeprazole>]

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